

GSK121 stability and storage conditions for long-term use

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Compound of Interest

Compound Name: GSK121

Cat. No.: B10764791

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Daprodustat (GSK1278863) Technical Support Center

This guide provides detailed information on the stability and long-term storage of Daprodustat (GSK1278863) for researchers, scientists, and drug development professionals. Please note that while "GSK121" was the initial topic, no public data was available for a compound with that identifier. Therefore, this guide focuses on Daprodustat (GSK1278863), a well-documented compound from GlaxoSmithKline, to provide a representative and practical example.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of Daprodustat?

For long-term storage lasting months to years, Daprodustat powder should be stored at -20°C. [1][2][3][4] For short-term storage of days to weeks, it can be kept at 0-4°C in a dry, dark environment.[1] The solid form is stable for at least four years when stored correctly at -20°C. [3][4]

Q2: I have received Daprodustat at room temperature. Is it still viable?

Yes. Daprodustat is typically shipped at ambient room temperature for continental US deliveries, and this does not affect its stability.[3][4] Upon receipt, you should immediately store it at the recommended long-term storage temperature of -20°C.[3][4]

Q3: What is the best solvent to prepare a stock solution of Daprodustat?

Dimethyl sulfoxide (DMSO) is the most common and recommended solvent for preparing stock solutions.[1][3][4] Daprodustat is also soluble in Dimethylformamide (DMF) and, to a lesser extent, in ethanol.[3][4] It is important to use fresh, anhydrous DMSO, as moisture can reduce the compound's solubility.[5]

Q4: How should I store my Daprodustat stock solution?

Stock solutions in DMSO can be stored at -80°C for up to two years or at -20°C for one year.[5][6] It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[5]

Q5: Can I store Daprodustat in an aqueous buffer?

It is not recommended to store Daprodustat in aqueous solutions for more than one day.[4][7] The compound is sparingly soluble in aqueous buffers and may be unstable over longer periods.[4][7] For experiments requiring an aqueous solution, it is best to prepare it fresh on the day of use by diluting a DMSO stock solution.[4][6]

Q6: My Daprodustat solution appears to have precipitated after being stored. What should I do?

Precipitation can occur if the solution's concentration exceeds its solubility limit at a lower temperature or if the solvent has absorbed moisture.[5] You can try to redissolve the compound by gently warming the solution.[2] If precipitation persists, the solution may be supersaturated, and it is recommended to prepare a fresh stock at a slightly lower concentration.

Data Summary Tables

Table 1: Storage and Stability Conditions

Form	Condition	Temperature	Duration	Stability Notes
Solid (Powder)	Long-Term	-20°C	≥ 4 Years	Store in a dry, dark place. [1] [3] [4]
Short-Term	0 - 4°C	Days to Weeks	Store in a dry, dark place. [1]	
Shipping	Ambient	As per shipment	Viability is maintained. [3]	
Solution (in DMSO)	Long-Term	-80°C	Up to 2 Years	Aliquot to avoid freeze-thaw cycles. [5] [6]
-20°C	Up to 1 Year	Aliquot to avoid freeze-thaw cycles. [5] [6]		
Solution (Aqueous)	Working Solution	Room Temp / 4°C	< 24 Hours	Prepare fresh daily; not recommended for storage. [4] [7]

Table 2: Solubility Data

Solvent	Concentration	Notes
DMSO	≥ 7.86 mg/mL	Gentle warming may be required.[2]
~3 mg/mL	Common concentration for stock solutions.[1][3][4]	
DMF	~3 mg/mL	An alternative to DMSO.[3][4]
Ethanol	~1 mg/mL	Lower solubility compared to DMSO/DMF.[3][4]
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	Requires initial dissolution in 100% DMSO.[3][4]
Water	Insoluble	[1][2]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a Daprodustat Stock Solution

- **Acclimatization:** Allow the vial of solid Daprodustat to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- **Solvent Addition:** Add the required volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock, add the appropriate volume based on the compound's molecular weight of 393.43 g/mol).
- **Dissolution:** Vortex the vial for 1-2 minutes to fully dissolve the solid. Gentle warming or brief sonication can be used to aid dissolution if necessary.[2]
- **Aliquoting:** Dispense the stock solution into single-use, low-retention microcentrifuge tubes. This is critical to prevent degradation from multiple freeze-thaw cycles.[5]
- **Storage:** Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[5][6]

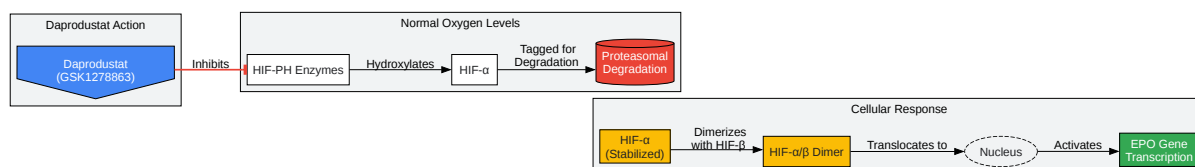
Protocol 2: General Workflow for Assessing Compound Stability

This protocol outlines a general method for determining the stability of Daprodustat in a specific experimental buffer using HPLC analysis.

- **Preparation:** Prepare a fresh solution of Daprodustat in your experimental buffer at the final working concentration.
- **Initial Analysis (T=0):** Immediately analyze an aliquot of the solution via a validated HPLC method to determine the initial peak area, which represents 100% compound integrity.
- **Incubation:** Store the remaining solution under the desired experimental conditions (e.g., 37°C, 5% CO₂).
- **Time-Point Analysis:** At predetermined time points (e.g., 2, 4, 8, 24 hours), remove an aliquot and analyze it using the same HPLC method.
- **Data Analysis:** Compare the peak area of Daprodustat at each time point to the initial T=0 peak area. A decrease in the main peak area, or the appearance of new peaks, indicates degradation. Calculate the percentage of remaining compound at each time point.

Visualizations

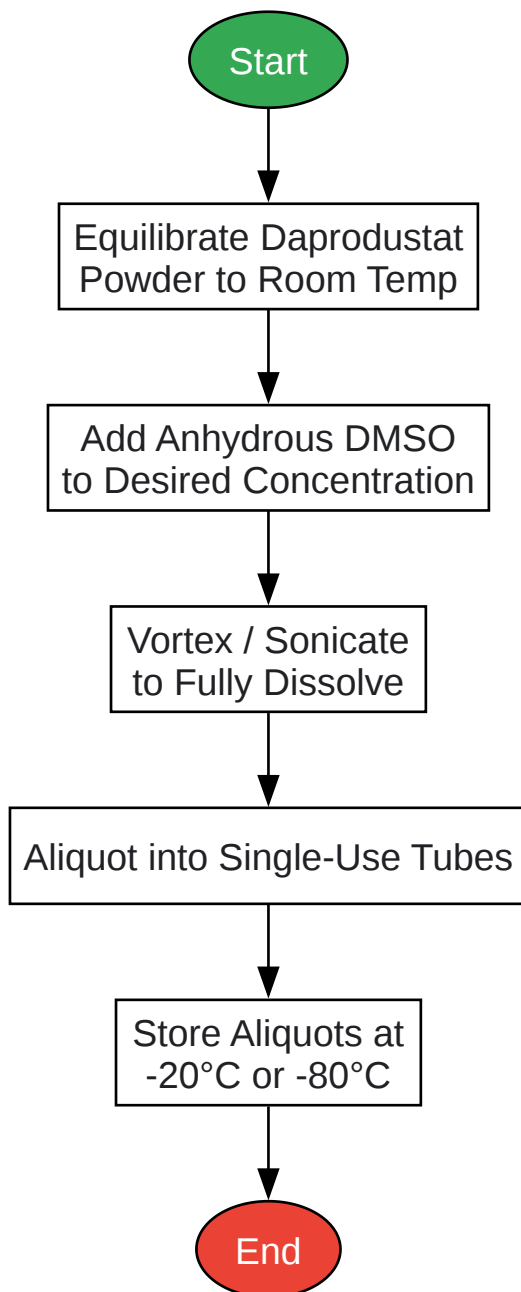
Signaling Pathway of Daprodustat



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Caption: Mechanism of action for Daprodustat (GSK1278863).

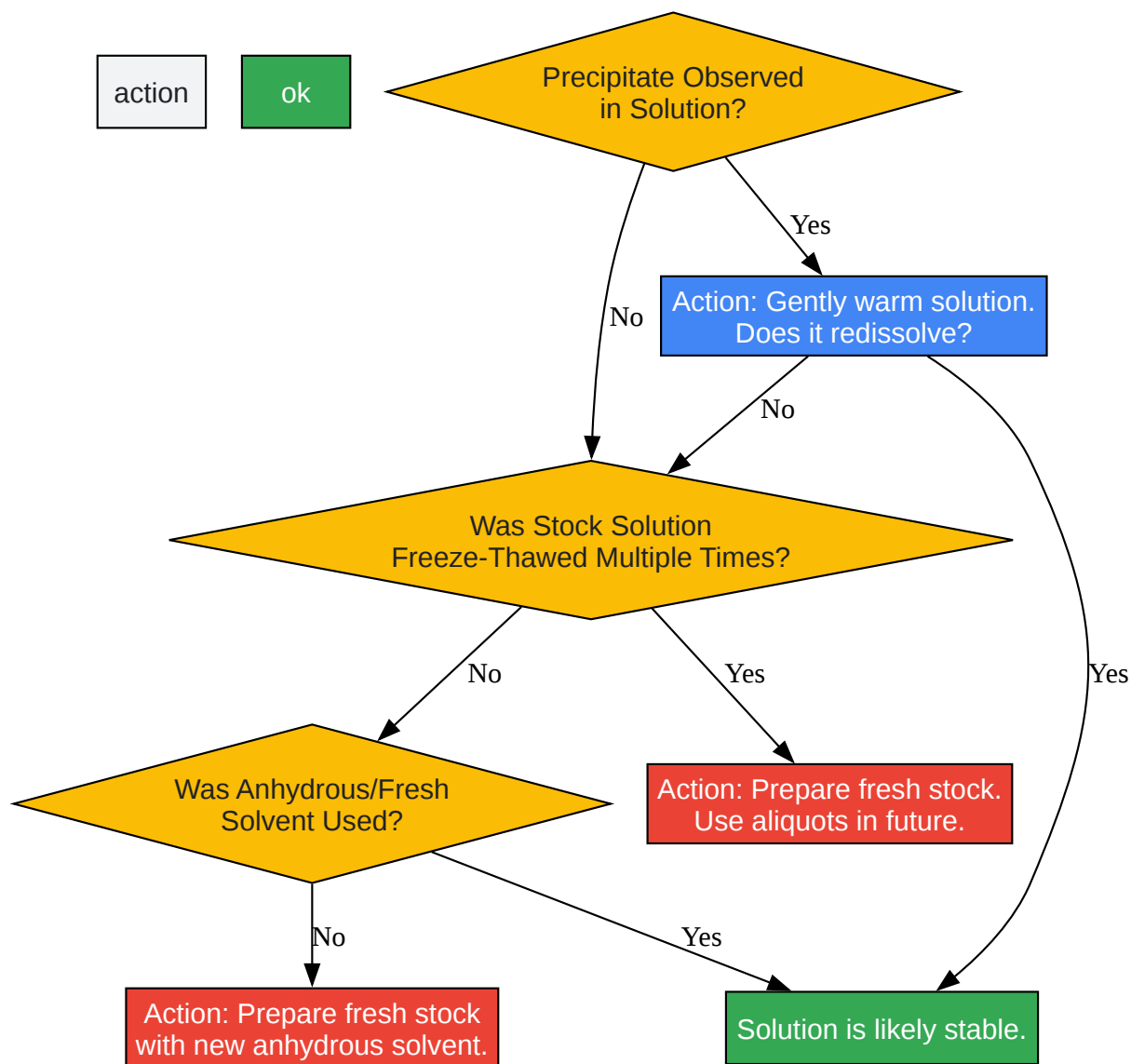
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing Daprodustat stock solution.

Troubleshooting Logic for Stability Issues



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